

Physicochemical Properties of (R,S,S)-VH032: An In-Depth Technical Guide

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Compound of Interest

Compound Name: (R,S,S)-VH032

Cat. No.: B15607316

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R,S,S)-VH032 is a synthetic ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, a critical component of the cellular machinery responsible for protein degradation. It functions as an inhibitor of the VHL/HIF-1 α (Hypoxia-Inducible Factor 1-alpha) interaction. This property makes **(R,S,S)-VH032** a valuable molecular tool, primarily utilized as a VHL-recruiting moiety in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules designed to selectively eliminate target proteins implicated in various diseases by hijacking the ubiquitin-proteasome system. This technical guide provides a comprehensive overview of the known physicochemical properties of **(R,S,S)-VH032**, detailed experimental protocols for their determination, and a visualization of its role in relevant biological pathways.

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of **(R,S,S)-VH032** is essential for its application in drug discovery and development, influencing factors such as solubility,

permeability, and formulation. The following table summarizes the available quantitative data for **(R,S,S)-VH032**.

Property	Value	Source
IUPAC Name	(2R,4S)-1-[(2S)-2-amino-3,3-dimethylbutanoyl]-4-hydroxy-N-[[4-(4-methyl-1,3-thiazol-5-yl)phenyl]methyl]pyrrolidine-2-carboxamide	PubChem CID: 135157027
Chemical Formula	C22H30N4O3S	PubChem CID: 135157027
Molecular Weight	430.6 g/mol	PubChem CID: 135157027
CAS Number	2230826-33-0	MedChemExpress
Appearance	White to off-white solid	MedChemExpress
Computed XLogP3	2.1	PubChem CID: 135157027
Melting Point	Data not publicly available	
Boiling Point	Data not publicly available	
pKa	Data not publicly available	
Aqueous Solubility	Data not publicly available	

Solubility in Organic Solvents and Formulations:

While the intrinsic aqueous solubility of **(R,S,S)-VH032** is not readily available in public literature, several suppliers provide solubility data in common laboratory solvents and formulation vehicles. It is important to note that these are not equilibrium solubility values but rather indicate the concentration at which the compound can be dissolved in a given solvent system, often with the aid of sonication or heating.

Solvent/Formulation	Solubility
DMSO	≥ 100 mg/mL (≥ 211.60 mM)
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 3.5 mg/mL (≥ 7.41 mM)
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 3.5 mg/mL (≥ 7.41 mM)
10% DMSO, 90% Corn Oil	≥ 3.5 mg/mL (≥ 7.41 mM)

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **(R,S,S)-VH032** are not publicly available. However, standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD), are widely used for the characterization of small molecules. Below are representative protocols for key physicochemical parameters.

Determination of Melting Point (OECD Guideline 102)

The melting point of a solid is the temperature at which it changes state from solid to liquid. The capillary method is a common and reliable technique.

Principle: A small, finely powdered sample of the substance is packed into a capillary tube and heated in a controlled manner. The temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus with a heating block or oil bath
- Capillary tubes (sealed at one end)
- Calibrated thermometer or temperature probe

Procedure:

- Ensure the **(R,S,S)-VH032** sample is dry and finely powdered.

- Pack the sample into a capillary tube to a height of 2-4 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a rate of approximately 10-20°C per minute until the temperature is about 30°C below the expected melting point.
- Reduce the heating rate to 1-2°C per minute.
- Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting). This range is the melting point.

Determination of Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For a solid compound like **(R,S,S)-VH032**, this would be determined after melting.

Principle: The dynamic method involves measuring the vapor pressure of the substance at different temperatures. The boiling point is the temperature at which the vapor pressure equals atmospheric pressure.

Apparatus:

- Dynamic boiling point apparatus (e.g., Cottrell pump)
- Heating mantle
- Pressure measurement device (manometer)
- Calibrated temperature sensor

Procedure:

- Place the molten **(R,S,S)-VH032** into the boiling flask of the apparatus.
- Assemble the apparatus and connect it to the pressure measurement device.

- Heat the sample while stirring.
- Record the temperature and pressure at which boiling is observed (a steady stream of bubbles rising through the liquid).
- Repeat the measurement at different pressures to obtain a vapor pressure curve.
- The normal boiling point is determined by interpolation of the vapor pressure curve to a pressure of 101.325 kPa.

Determination of n-Octanol/Water Partition Coefficient (LogP) (Shake-Flask Method, OECD Guideline 117)

The partition coefficient is a measure of the differential solubility of a compound in two immiscible solvents, typically n-octanol and water, and is an indicator of its lipophilicity.

Principle: A solution of the compound in one of the phases is mixed with the other phase, and the mixture is shaken until equilibrium is reached. The concentration of the compound in each phase is then determined, and the partition coefficient is calculated.

Materials:

- **(R,S,S)-VH032**
- n-Octanol (HPLC grade, pre-saturated with water)
- Water (HPLC grade, pre-saturated with n-octanol)
- Separatory funnel or centrifuge tubes
- Analytical instrument for quantification (e.g., HPLC-UV)

Procedure:

- Prepare a stock solution of **(R,S,S)-VH032** in either water or n-octanol.
- Add a known volume of the stock solution and the other solvent to a separatory funnel or centrifuge tube. The volume ratio of the two phases should be adjusted based on the

expected LogP value.

- Shake the mixture vigorously for a set period (e.g., 1 hour) at a constant temperature (e.g., 25°C).
- Allow the phases to separate completely. Centrifugation may be required to break up any emulsions.
- Carefully sample a known volume from both the aqueous and n-octanol phases.
- Determine the concentration of **(R,S,S)-VH032** in each phase using a validated analytical method.
- Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
- The LogP is the base-10 logarithm of the partition coefficient.

Determination of pKa (Potentiometric Titration)

The pKa is a measure of the strength of an acid in solution. For a molecule with basic functional groups like **(R,S,S)-VH032**, the pKa of the conjugate acid is determined.

Principle: A solution of the compound is titrated with a standardized acid or base, and the pH of the solution is monitored with a pH meter. The pKa is determined from the inflection point of the titration curve.

Apparatus:

- Potentiometer with a pH electrode
- Burette
- Stirrer
- Standardized solutions of hydrochloric acid and sodium hydroxide

Procedure:

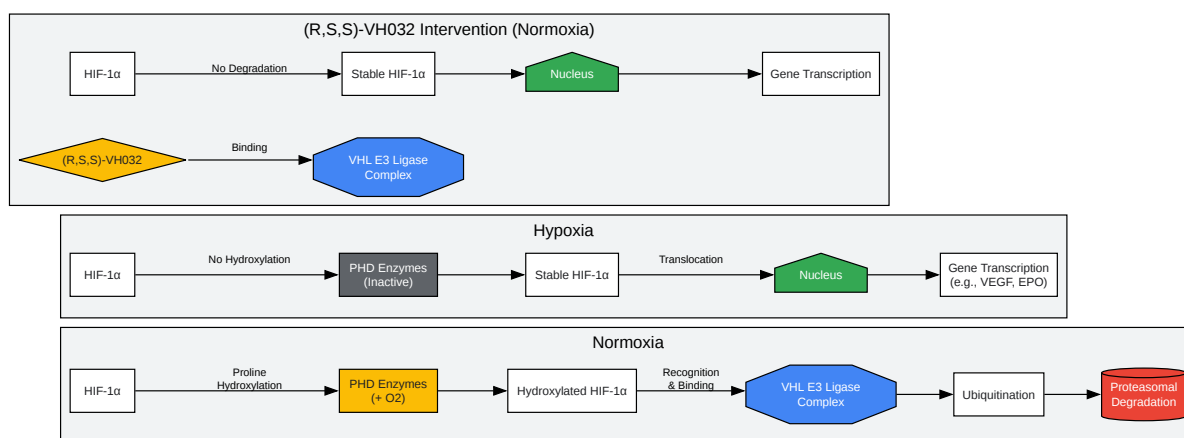
- Calibrate the pH electrode using standard buffer solutions.
- Dissolve a precisely weighed amount of **(R,S,S)-VH032** in a suitable solvent (e.g., a mixture of water and a co-solvent like methanol if solubility is low).
- Place the solution in a beaker with a magnetic stirrer and immerse the pH electrode.
- Titrate the solution with a standardized solution of hydrochloric acid, adding small, known volumes and recording the pH after each addition.
- Continue the titration past the equivalence point.
- Plot the pH versus the volume of titrant added. The pKa can be determined from the pH at the half-equivalence point or by analyzing the derivative of the titration curve.

Signaling Pathways and Mechanisms of Action

(R,S,S)-VH032's primary mechanism of action is the inhibition of the protein-protein interaction between the Von Hippel-Lindau (VHL) E3 ligase complex and the alpha subunit of the Hypoxia-Inducible Factor (HIF-1 α). This interaction is a key step in the oxygen-sensing pathway of the cell.

The VHL/HIF-1 α Signaling Pathway

Under normal oxygen conditions (normoxia), specific proline residues on HIF-1 α are hydroxylated by prolyl hydroxylase domain (PHD) enzymes. This hydroxylation allows VHL to recognize and bind to HIF-1 α , leading to its ubiquitination and subsequent degradation by the proteasome. In hypoxic (low oxygen) conditions, the PHDs are inactive, HIF-1 α is not hydroxylated, and it is therefore not recognized by VHL. This stabilization of HIF-1 α allows it to translocate to the nucleus, dimerize with HIF-1 β , and activate the transcription of genes involved in the cellular response to hypoxia. **(R,S,S)-VH032** mimics the hydroxylated proline residues of HIF-1 α , thereby binding to VHL and preventing it from binding to and degrading HIF-1 α , even under normoxic conditions.

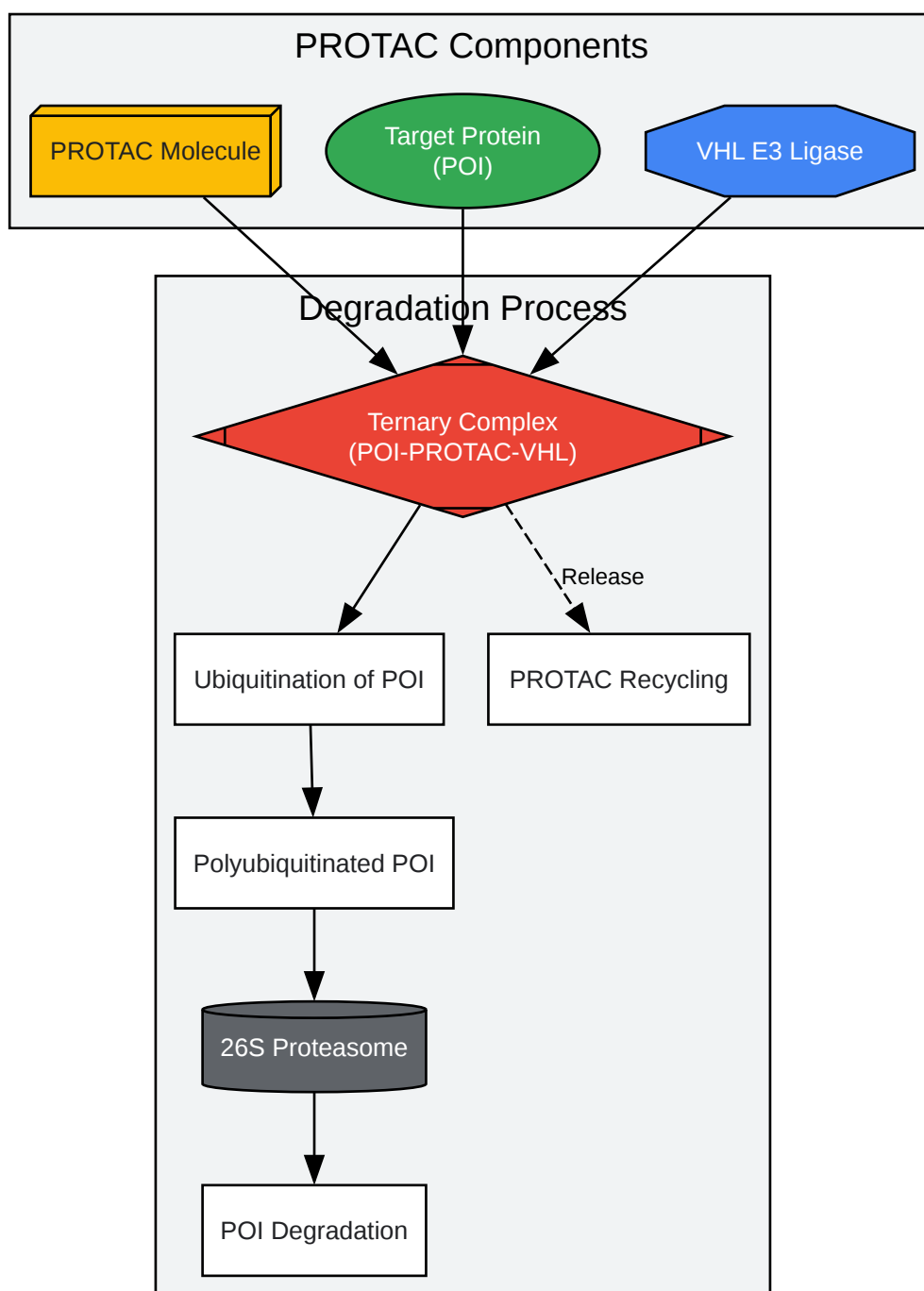


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Caption: The VHL/HIF-1 α signaling pathway under different conditions.

PROTAC Mechanism of Action

(R,S,S)-VH032 is a key component in the design of PROTACs. A PROTAC molecule consists of a ligand for the target protein of interest (POI), a linker, and a ligand for an E3 ubiquitin ligase, in this case, **(R,S,S)-VH032**. The PROTAC acts as a bridge, bringing the POI into close proximity with the VHL E3 ligase complex. This induced proximity facilitates the transfer of ubiquitin from the E2 ubiquitin-conjugating enzyme to the POI. The polyubiquitinated POI is then recognized and degraded by the 26S proteasome. The PROTAC molecule is not consumed in this process and can catalytically induce the degradation of multiple POI molecules.



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Caption: General workflow of PROTAC-mediated protein degradation.

Conclusion

(R,S,S)-VH032 is a fundamental tool in the field of targeted protein degradation. While a complete experimental profile of its physicochemical properties is not fully available in the public domain, this guide provides the currently known data and outlines the standard methodologies for their determination. The visualization of its role in the VHL/HIF-1 α pathway and the general mechanism of PROTACs highlights its significance for researchers and drug development professionals. A comprehensive understanding of these characteristics is crucial for the rational design and successful application of **(R,S,S)-VH032**-based therapeutics.

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